

Fenthion Sulfone-d6: A Comprehensive Safety and Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fenthion sulfone-d6

Cat. No.: B12422240

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety data sheet (SDS) information for **Fenthion sulfone-d6**, a deuterated metabolite of the organophosphate insecticide Fenthion. This document is intended to serve as a comprehensive resource for researchers, scientists, and professionals in drug development who handle this compound. The information herein is compiled from available safety data sheets and chemical databases, with a focus on providing clear, actionable safety protocols and technical data.

Disclaimer: A comprehensive Safety Data Sheet for **Fenthion sulfone-d6** is not widely available. The data presented in this guide is primarily based on the Safety Data Sheet for the non-deuterated analogue, Fenthion sulfone, and the parent compound, Fenthion. The toxicological properties of the deuterated compound are expected to be very similar to its non-deuterated counterpart, but it is crucial to handle the substance with the utmost care as if it were the non-deuterated form.

Core Safety and Chemical Data

Fenthion sulfone-d6 is the deuterated form of Fenthion sulfone, a metabolite of Fenthion. The presence of deuterium atoms makes it useful as an internal standard in analytical chemistry, particularly in mass spectrometry-based methods, for the accurate quantification of Fenthion sulfone.

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of Fenthion sulfone. These properties are expected to be very similar for **Fenthion sulfone-d6**.

Property	Value	Source
Chemical Formula	C ₁₀ H ₉ D ₆ O ₅ PS ₂	LGC Standards[1]
Molecular Weight	316.36 g/mol	LGC Standards[1]
Appearance	White to off-white solid	Generic SDS
Solubility	Practically insoluble in water. Soluble in most organic solvents.	Generic SDS
Storage Temperature	Freeze (< -10 °C)	Generic SDS

Toxicological Data

The toxicological data for Fenthion and its metabolites indicate a significant level of toxicity. As a metabolite of Fenthion, Fenthion sulfone is also considered toxic. The deuterated form should be handled with the same precautions.

Metric	Value	Species	Source
Acute Oral Toxicity (LD50)	Toxic if swallowed.[2]	Data for Fenthion sulfone	CPAchem[3]
Acute Dermal Toxicity (LD50)	No data available for Fenthion sulfone. Fenthion is harmful in contact with skin.	Rat (for Fenthion)	Enviro Bio-Chem[4]
Acute Inhalation Toxicity (LC50)	No data available for Fenthion sulfone. Fenthion is toxic if inhaled.	Rat (for Fenthion)	Enviro Bio-Chem
Skin Corrosion/Irritation	Not expected to be a skin irritant.	Generic SDS	Chem Service
Serious Eye Damage/Irritation	May cause eye irritation.	Generic SDS	Chem Service

Experimental Protocols

Detailed experimental protocols for toxicological and safety assessments are typically found in regulatory submissions and specialized research papers. The following are generalized methodologies based on standard OECD guidelines for chemical safety testing, which would be applicable to **Fenthion sulfone-d6**.

Acute Oral Toxicity (OECD 423)

- Objective: To determine the median lethal dose (LD50) of the substance when administered orally.
- Methodology:
 - A group of fasted laboratory animals (typically rats) is administered a single dose of the test substance via gavage.

- A stepwise procedure is used with a limited number of animals at each step. The outcome of the previous step determines the dose for the next.
- Animals are observed for a period of 14 days for signs of toxicity and mortality.
- The LD50 is calculated based on the mortality data.

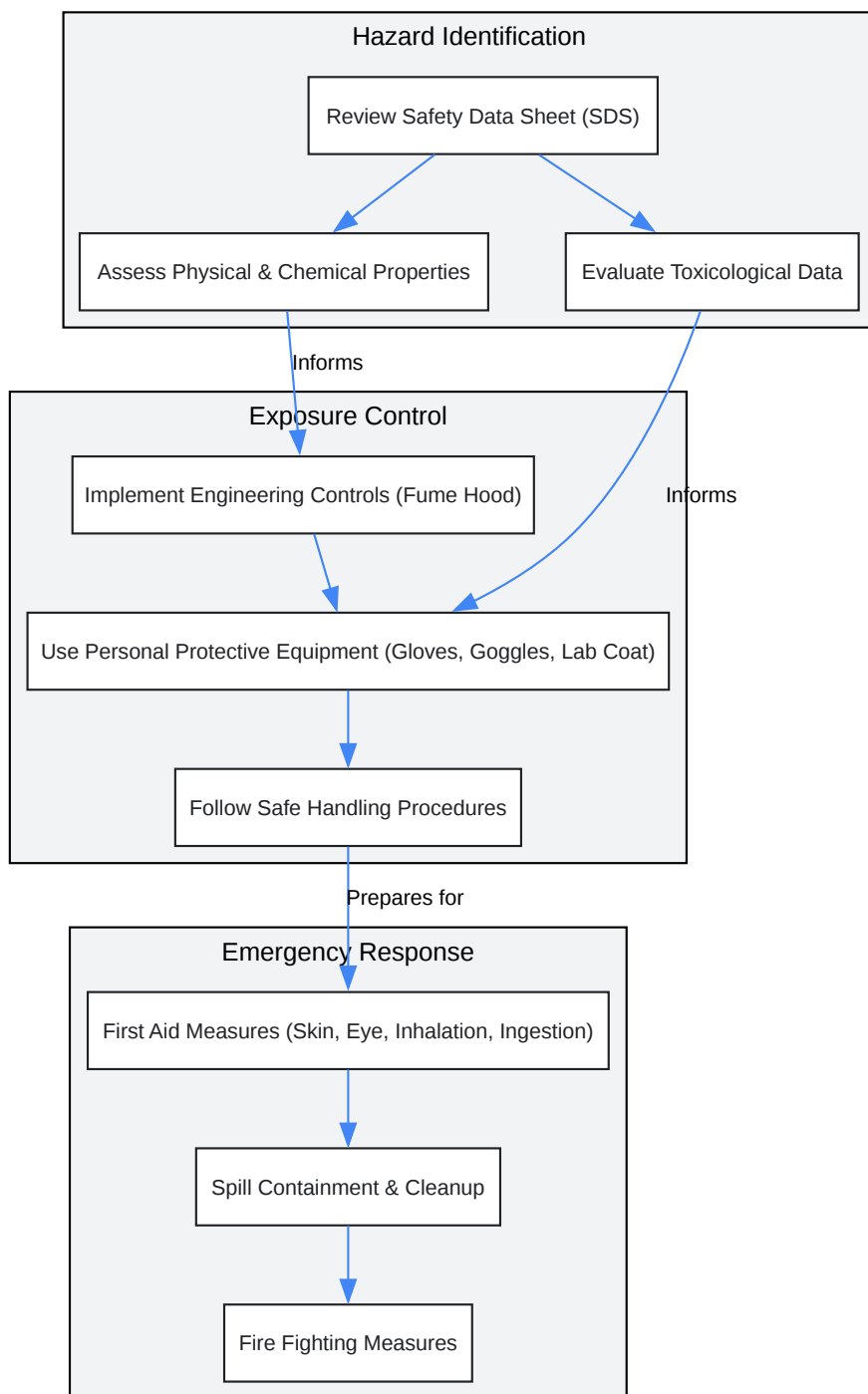
Skin Irritation/Corrosion (OECD 404)

- Objective: To assess the potential of the substance to cause skin irritation or corrosion.
- Methodology:
 - A small amount of the test substance (0.5 g or 0.5 mL) is applied to a shaved patch of skin on a test animal (typically a rabbit).
 - The patch is covered with a gauze dressing for a specified period (usually 4 hours).
 - After the exposure period, the substance is removed, and the skin is observed for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours).
 - The severity of the skin reactions is scored, and a classification of irritant or non-irritant is made.

Hazard Identification and Safety Workflow

The following diagram illustrates the logical workflow for identifying and managing the hazards associated with **Fenthion sulfone-d6**.

Fenthion Sulfone-d6 Safety Workflow

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Fenthion-d6 | CAS#:1189662-83-6 | Chemsrce [chemsrc.com]
- 2. Fenthion-d6 | CAS 1189662-83-6 | LGC Standards [lgcstandards.com]
- 3. bg.cpachem.com [bg.cpachem.com]
- 4. Fenthion-D6 - Deuterated Reference Standard for Method Validation (CAS 1189662-83-6) [witega.de]
- To cite this document: BenchChem. [Fenthion Sulfone-d6: A Comprehensive Safety and Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12422240#fenthion-sulfone-d6-safety-data-sheet-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com